

"characterization of methyl 6-hydroxy-2-naphthoate by thermal analysis (TGA/DSC)"

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Compound of Interest

Compound Name: Methyl 6-hydroxy-2-naphthoate

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A Comparative Guide to the Thermal Analysis of Methyl 6-Hydroxy-2-naphthoate

This guide provides a comparative thermal analysis of **methyl 6-hydroxy-2-naphthoate** and its structural alternatives. The information is intended for researchers, scientists, and professionals in drug development, offering a concise overview of their thermal properties based on Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC).

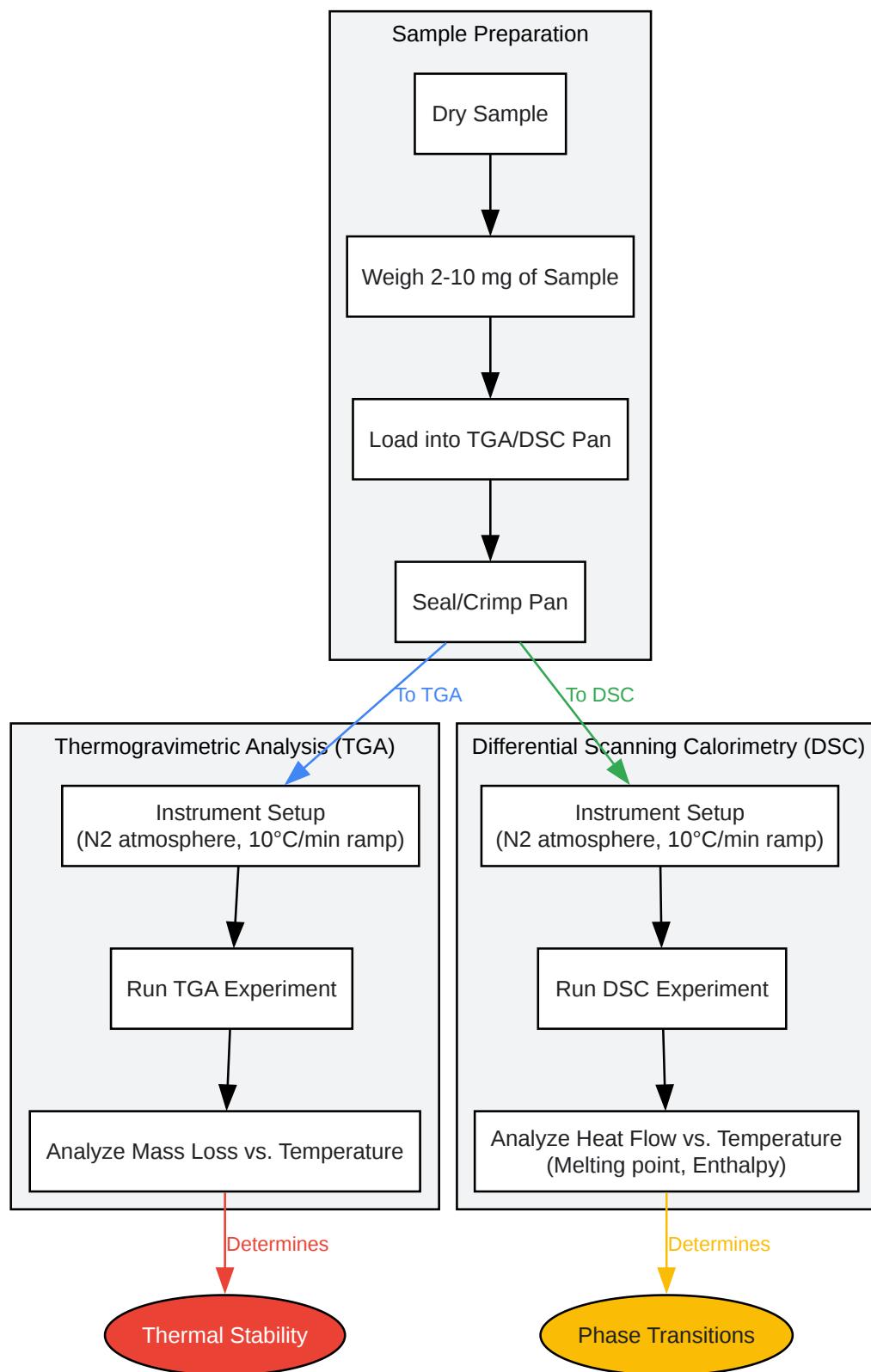
Comparison of Thermal Properties

The thermal characteristics of **methyl 6-hydroxy-2-naphthoate** are compared with its isomer, methyl 3-hydroxy-2-naphthoate, and its parent carboxylic acid, 6-hydroxy-2-naphthoic acid. The following table summarizes their key thermal events.

Compound	Melting Point (°C)	Decomposition Temperature (°C)
Methyl 6-hydroxy-2-naphthoate	169 - 173	Not specified
Methyl 3-hydroxy-2-naphthoate	73 - 77 ^{[1][2]}	Not specified
6-Hydroxy-2-naphthoic acid	240 - 250 ^[3]	~245 - 252 (with decomposition) ^{[4][5]}

Experimental Workflow for Thermal Analysis

The following diagram illustrates a typical workflow for the characterization of a solid organic compound using TGA and DSC.

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References

- 1. 3-ヒドロキシ-2-ナフト酸メチル 97% | Sigma-Aldrich [sigmaaldrich.com]
- 2. Methyl 3-hydroxy-2-naphthoate, 98+% 25 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- 3. 6-Hydroxy-2-naphthoic acid | 16712-64-4 [chemicalbook.com]
- 4. nbno.com [nbno.com]
- 5. 6-Hydroxy-2-naphthoic acid, 99% 25 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- To cite this document: BenchChem. ["characterization of methyl 6-hydroxy-2-naphthoate by thermal analysis (TGA/DSC)"]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b098014#characterization-of-methyl-6-hydroxy-2-naphthoate-by-thermal-analysis-tga-dsc>

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